

A Comprehensive Technical Guide to (5-Chlorothiophen-2-yl)methanol

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Compound of Interest

Compound Name: (5-Chlorothiophen-2-yl)methanol

CAS No.: 74168-69-7

Cat. No.: B1590313

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Authored by: A Senior Application Scientist

Introduction: **(5-Chlorothiophen-2-yl)methanol** is a critical heterocyclic building block in modern synthetic chemistry, particularly valued in the pharmaceutical industry. Its thiophene core, substituted with both a reactive chloromethyl group and a versatile hydroxymethyl group, makes it an important intermediate for the synthesis of complex molecular architectures. This guide provides an in-depth exploration of its synthesis, characterization, applications, and safe handling, designed for researchers and professionals in drug discovery and chemical development. The primary application of this compound's derivatives is in the synthesis of the direct Factor Xa inhibitor, Rivaroxaban, a widely used anticoagulant.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Physicochemical Properties

A summary of the key physicochemical properties of **(5-Chlorothiophen-2-yl)methanol** is provided below. These properties are essential for its handling, reaction setup, and analytical characterization.

Property	Value	Source
CAS Number	74168-69-7	Multiple Sources
Molecular Formula	C ₅ H ₅ ClOS	Multiple Sources
Molecular Weight	148.61 g/mol	Multiple Sources
Appearance	Colorless to light yellow liquid	Multiple Sources
Boiling Point	229.9°C	[2]
Flash Point	92.8°C	[2]
Purity	>95% (typical commercial grade)	Multiple Sources
Storage	Store at room temperature in a dry, well-ventilated area	[2]

Synthesis and Mechanism

The direct synthesis of **(5-Chlorothiophen-2-yl)methanol** is not extensively detailed in publicly available literature. However, a logical and efficient synthetic route involves the reduction of its corresponding aldehyde, 5-chlorothiophene-2-carboxaldehyde. This precursor is readily synthesized and commercially available.[4][5][6]

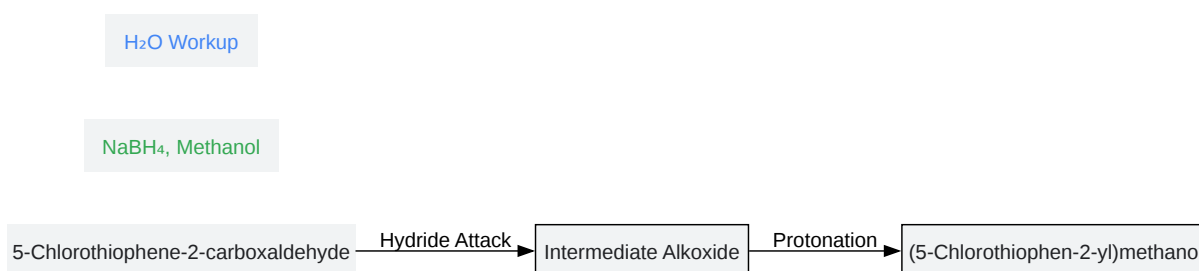
Synthesis of the Precursor: 5-Chlorothiophene-2-carboxaldehyde

The synthesis of 5-chlorothiophene-2-carboxaldehyde can be achieved via the chlorination of 2-thiophenecarboxaldehyde. A one-pot method has been described where chlorine gas is introduced to 2-thiophenecarboxaldehyde to yield the chlorinated intermediate.[7]

Reduction to (5-Chlorothiophen-2-yl)methanol

The reduction of the aldehyde functional group to a primary alcohol is a standard transformation in organic synthesis. A common and effective method is the use of a reducing agent such as sodium borohydride (NaBH₄) in an alcoholic solvent like methanol or ethanol.

Reaction Causality: Sodium borohydride is a mild and selective reducing agent, ideal for converting aldehydes to alcohols without affecting the thiophene ring or the chloro-substituent. The mechanism involves the nucleophilic attack of the hydride ion from the borohydride to the electrophilic carbonyl carbon of the aldehyde. Subsequent workup with water protonates the resulting alkoxide to yield the desired alcohol.



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Caption: Synthetic pathway from the aldehyde precursor to the final alcohol product.

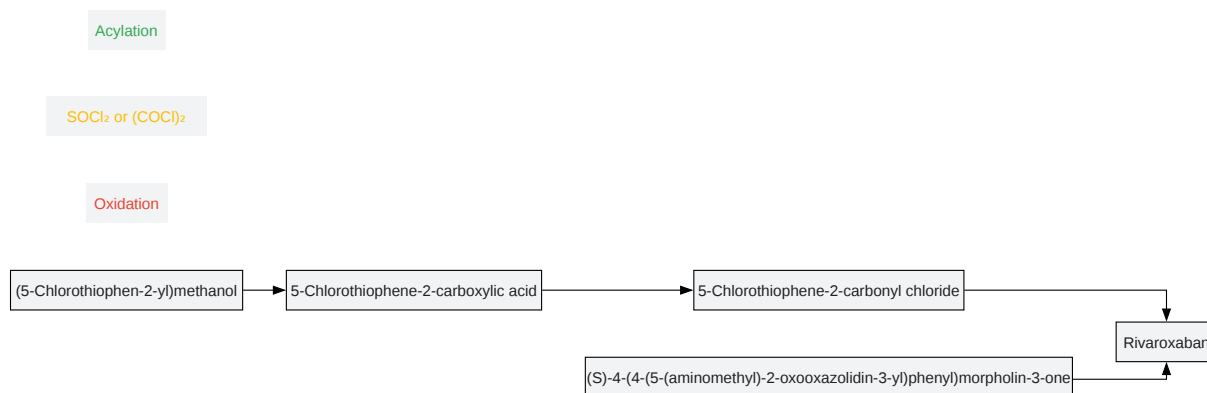
Experimental Protocol (Proposed):

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, dissolve 5-chlorothiophene-2-carboxaldehyde (1.0 eq) in methanol at room temperature.
- **Reduction:** Cool the solution to 0°C using an ice bath. Add sodium borohydride (1.1 eq) portion-wise, ensuring the temperature remains below 10°C.
- **Reaction Monitoring:** Stir the reaction mixture at room temperature for 1-2 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Quenching:** Once the starting material is consumed, carefully quench the reaction by the slow addition of water.
- **Extraction:** Extract the product with a suitable organic solvent such as ethyl acetate.

- Purification: Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be further purified by column chromatography on silica gel.

Application in Drug Development: Synthesis of Rivaroxaban

(5-Chlorothiophen-2-yl)methanol is a precursor to 5-chlorothiophene-2-carbonyl chloride, a key intermediate in the synthesis of the anticoagulant drug Rivaroxaban.^{[3][8][9]}



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